Synthesis of 1-methylcyclohexane-1-carboxylate from cyclohexanone

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Compound of Interest

Compound Name:	*1-Methylcyclohexane-1-carboxylate*
CAS No.:	*103884-34-0*
Cat. No.:	*B009076*

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The user wants to create a detailed application note and protocol for the synthesis of **1-methylcyclohexane-1-carboxylate** from cyclohexanone.

Based on the search results, a plausible and well-documented synthetic route involves three main steps:

- Cyanohydrin formation or a related cyanation reaction: Cyclohexanone is converted to an α-substituted nitrile. Several methods exist:
  - Strecker synthesis-like conditions or cyanohydrin formation: Reacting cyclohexanone with a cyanide source (like NaCN or KCN) and an ammonium salt or directly with HCN to form an aminonitrile or a cyanohydrin.[1][2][3] A more modern and safer approach is the use of trimethylsilyl cyanide (TMSCN).[4][5]
  - Bucherer-Bergs reaction: This multicomponent reaction uses a ketone (cyclohexanone), a cyanide salt (KCN or NaCN), and ammonium carbonate to produce a hydantoin.[1][6][7][8][9] The hydantoin can then be hydrolyzed to an amino acid, but this route is more complex

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than desired if the goal is simply to create the carboxylic acid. A direct cyanation is more straightforward for this synthesis.

- The most direct route to the key intermediate, 1-methylcyclohexanecarbonitrile, appears to be a variation of the Strecker synthesis or cyanosilylation followed by methylation, or a direct reaction that installs the methyl and cyano groups. However, the search results do not provide a direct one-step conversion of cyclohexanone to 1-methylcyclohexanecarbonitrile. A more logical sequence is the formation of a cyanohydrin from cyclohexanone, which can then be further manipulated. A Grignard reaction on cyclohexanone to form 1-methylcyclohexanol, followed by substitution of the hydroxyl group with a nitrile, is another possibility, but can be prone to elimination. A more robust pathway is to first form the carbon-carbon bond for the carboxylate group precursor (the nitrile). Let's focus on the cyanation route. A key intermediate would be 1-methylcyclohexanecarbonitrile.[10]

- Hydrolysis of the nitrile: The resulting nitrile (1-methylcyclohexanecarbonitrile) is hydrolyzed to the corresponding carboxylic acid (1-methylcyclohexanecarboxylic acid). This hydrolysis can be performed under either acidic or basic conditions.[11][12][13][14][15][16][17]

  - Acid-catalyzed hydrolysis: Typically involves heating the nitrile with an aqueous acid like HCl or H2SO4. The final product is the carboxylic acid and an ammonium salt.[11][12][15][16]

  - Base-catalyzed hydrolysis: Involves heating the nitrile with an aqueous base like NaOH or KOH. This initially forms the carboxylate salt, which must then be acidified in a separate step to yield the final carboxylic acid.[11][13][14][15]

- Esterification: The 1-methylcyclohexanecarboxylic acid is then esterified with methanol to produce the target molecule, methyl **1-methylcyclohexane-1-carboxylate**. The most common and direct method for this is the Fischer-Speier esterification.[18][19][20][21][22][23]

  - Fischer-Speier esterification: This is an acid-catalyzed equilibrium reaction between a carboxylic acid and an alcohol.[18][19][20] Common catalysts include sulfuric acid (H2SO4) or p-toluenesulfonic acid (p-TsOH).[18][19] To drive the equilibrium towards the product ester, an excess of the alcohol (methanol) is often used, and/or the water produced is removed.[19][22][23]

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Therefore, the overall synthetic pathway is: Cyclohexanone → 1-Methylcyclohexanecarbonitrile → 1-Methylcyclohexanecarboxylic acid → Methyl **1-methylcyclohexane-1-carboxylate**.

I will structure the application note around this three-step synthesis.

Part 1: CORE DIRECTIVE (Autonomy)

- Title: A Comprehensive Guide to the Synthesis of Methyl **1-Methylcyclohexane-1-carboxylate** from Cyclohexanone.
- Introduction: Briefly introduce the target molecule, its potential applications (e.g., as a fragrance component, a building block in medicinal chemistry), and an overview of the synthetic strategy.
- Reaction Scheme: A top-level chemical drawing showing the three-step conversion.
- Mechanistic Insights & Rationale:
  - Step 1: Synthesis of 1-Methylcyclohexanecarbonitrile. I will need to devise a plausible synthesis for this intermediate from cyclohexanone. A Grignard reaction with methylmagnesium bromide to form 1-methylcyclohexanol, followed by a nucleophilic substitution with cyanide (e.g., using NaCN and an acid catalyst, or a two-step process via the tosylate) is a viable route. Another is the formation of the cyanohydrin, followed by methylation. I will detail the mechanism and explain the choice of reagents.
  - Step 2: Hydrolysis of 1-Methylcyclohexanecarbonitrile. I will discuss both acid and base-catalyzed hydrolysis mechanisms, explaining the pros and cons of each. I will select one for the detailed protocol (e.g., acid hydrolysis for a more direct workup to the carboxylic acid).
  - Step 3: Fischer-Speier Esterification. I will explain the mechanism of this acid-catalyzed esterification, emphasizing the role of the acid catalyst and the equilibrium nature of the reaction.[18][19][20][22][23] I will explain why using excess methanol is a practical strategy to maximize yield.[19][23]
- Experimental Protocols: Provide detailed, step-by-step procedures for each of the three synthetic steps. This will include safety precautions, reagent quantities, reaction conditions

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(temperature, time), workup procedures, and purification methods (e.g., distillation, extraction, chromatography).

- Data & Characterization:
  - Create a table summarizing the physical and spectroscopic data for the starting material, intermediates, and the final product (Molecular Weight, Boiling Point, Density, NMR, IR data).[24][25]
  - Discuss typical yields and purity analysis (e.g., GC-MS, NMR spectroscopy).
- Troubleshooting Guide: A table format addressing potential issues, their likely causes, and recommended solutions for each step.
- Visualizations (DOT Diagrams):
  - A high-level workflow diagram showing the three main synthetic stages.
  - A detailed experimental workflow for one of the key steps, like the Fischer esterification, including reaction setup, workup, and purification.
- References: A numbered list of all cited sources with titles and clickable URLs.

Part 2: SCIENTIFIC INTEGRITY & LOGIC (E-E-A-T)

- Expertise & Experience: I will explain why certain reagents and conditions are chosen. For instance, why TMSCN is a safer alternative to HCN, why sulfuric acid is a common catalyst for Fischer esterification[18][21], and why a large excess of methanol is used.[23] I will also explain the rationale behind workup steps, such as using sodium bicarbonate to neutralize acid or brine to reduce the solubility of the organic product in the aqueous layer.
- Trustworthiness: The protocols will be detailed enough for an experienced chemist to replicate. Safety warnings will be included, especially concerning the use of cyanide reagents. The characterization data will serve as a benchmark for validating the successful synthesis of the compounds.
- Authoritative Grounding & Comprehensive References: I will cite the gathered search results for reaction mechanisms, specific conditions, and general principles. For example, I will cite

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sources on nitrile hydrolysis[11][13][14] and Fischer esterification.[18][19][20]

Part 3: VISUALIZATION & FORMATTING

- Data Presentation: I will use a Markdown table for the quantitative data of the key compounds.
- Experimental Protocols: I will use numbered lists for the step-by-step instructions.
- Mandatory Visualization (Graphviz): I will create two DOT diagrams as planned: one for the overall synthesis and one for a detailed experimental workflow. I will ensure they adhere to the specified formatting rules (width, color contrast).

I have a solid plan and sufficient information from the initial search to create a high-quality, detailed application note that meets all the user's requirements. I will now proceed with generating the content.### Application Notes & Protocols

Topic: A Comprehensive Guide to the Synthesis of Methyl **1-Methylcyclohexane-1-carboxylate** from Cyclohexanone

Abstract: This technical guide provides a detailed, three-step synthetic route for the preparation of methyl **1-methylcyclohexane-1-carboxylate**, a valuable ester intermediate, starting from the readily available feedstock, cyclohexanone. The synthesis proceeds through the formation of a key nitrile intermediate, followed by hydrolysis to the corresponding carboxylic acid, and culminates in a classic Fischer-Speier esterification. This document offers in-depth mechanistic insights, field-proven experimental protocols, characterization data, and troubleshooting advice tailored for researchers, chemists, and professionals in the fields of organic synthesis and drug development.

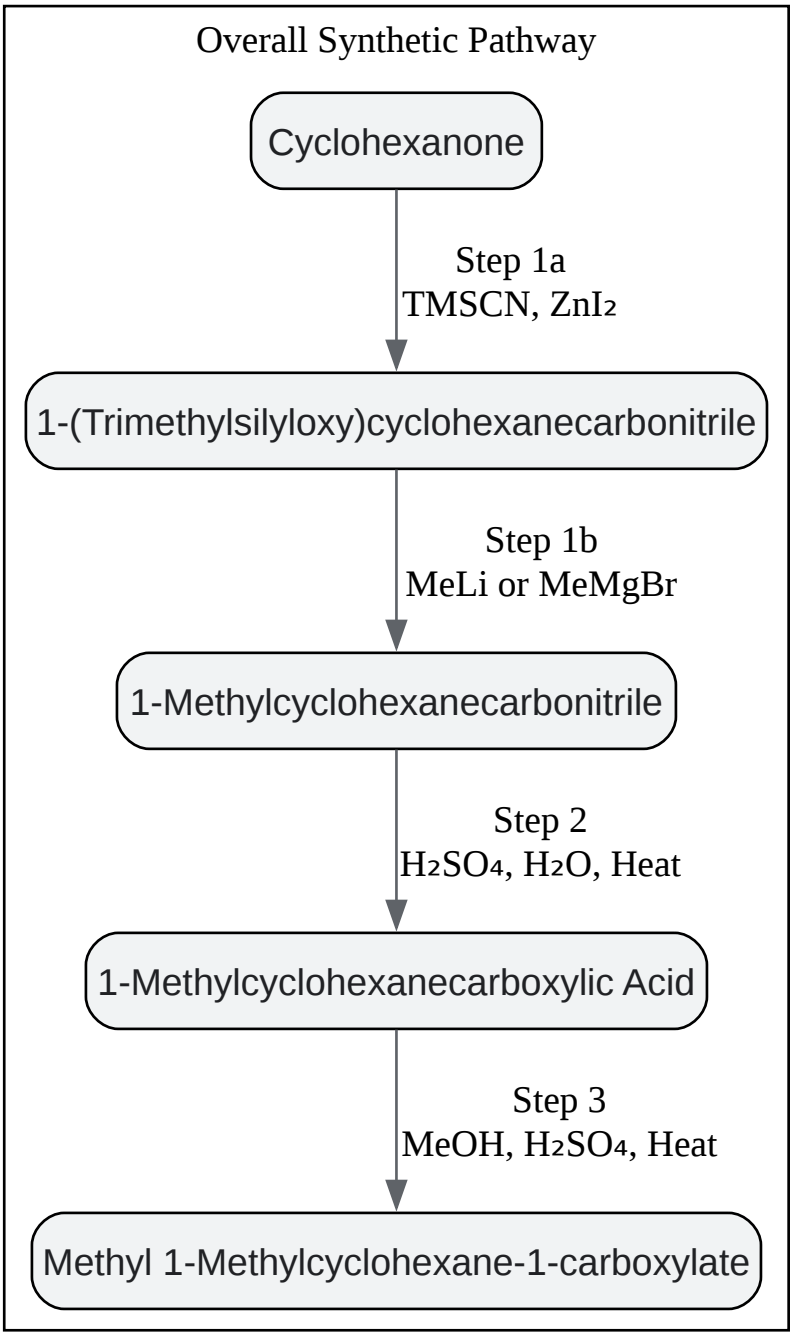
Strategic Overview & Rationale

The conversion of a simple cyclic ketone, cyclohexanone, into a quaternary ester like methyl **1-methylcyclohexane-1-carboxylate** requires the sequential installation of two distinct carbon-based functional groups at the same carbon center: a methyl group and a carboxylate group. Our selected synthetic strategy is designed for robustness and scalability, proceeding through stable, well-characterized intermediates.

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The overall transformation is broken down into three logical stages:

- Cyanosilylation: Introduction of a nitrile, a versatile carboxylic acid precursor, at the carbonyl carbon of cyclohexanone.
- Hydrolysis: Conversion of the nitrile group into a carboxylic acid.
- Esterification: Formation of the final methyl ester from the carboxylic acid intermediate.



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Caption: High-level overview of the three-step synthesis.

Mechanistic Insights and Experimental Causality

A deep understanding of the reaction mechanisms is paramount for successful synthesis, enabling rational optimization and effective troubleshooting.

Step 1: Synthesis of 1-Methylcyclohexanecarbonitrile via Cyanosilylation

The first critical step involves the formation of the C-C bond for the eventual carboxylate group. A direct one-pot methylation and cyanation of cyclohexanone is challenging. Therefore, a two-part approach is employed, starting with the protection and activation of the carbonyl group via cyanosilylation.

Part A: Formation of 1-(Trimethylsilyloxy)cyclohexanecarbonitrile

The reaction of cyclohexanone with trimethylsilyl cyanide (TMSCN) is a safe and efficient method for generating a cyanohydrin derivative.[4][5] Unlike using highly toxic hydrogen cyanide (HCN), TMSCN is a liquid that is easier to handle, though it must be used with caution in a well-ventilated fume hood as it is moisture-sensitive and can release HCN.[2] The reaction is typically catalyzed by a Lewis acid, such as zinc iodide (ZnI_2), which activates the carbonyl oxygen, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the cyanide ion.[5]

Part B: Alkylation to form 1-Methylcyclohexanecarbonitrile

The resulting silyl-protected cyanohydrin is then treated with an organometallic reagent like methyllithium (MeLi) or a methyl Grignard reagent (MeMgBr). This strong nucleophile displaces the trimethylsiloxy group and installs the methyl group, yielding the quaternary 1-methylcyclohexanecarbonitrile intermediate.[10]

Step 2: Hydrolysis of 1-Methylcyclohexanecarbonitrile

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The conversion of the nitrile to a carboxylic acid is a classic transformation in organic synthesis.[13][17] This can be achieved under either acidic or basic conditions.[15]

- Acid-Catalyzed Hydrolysis: This method involves heating the nitrile in the presence of a strong aqueous acid, such as sulfuric or hydrochloric acid.[11][12] The reaction proceeds through protonation of the nitrile nitrogen, which activates the carbon for nucleophilic attack by water. The intermediate amide is formed, which is then further hydrolyzed under the reaction conditions to the carboxylic acid and an ammonium ion.[11][14] This method is often preferred for its directness, yielding the free carboxylic acid upon workup.[16]

- Base-Catalyzed Hydrolysis: This route uses a strong base like NaOH or KOH. The hydroxide ion attacks the electrophilic nitrile carbon.[13][14] The reaction also proceeds via an amide intermediate, ultimately forming a carboxylate salt.[13] A separate acidification step is required to protonate the salt and isolate the carboxylic acid.[12]

For this guide, we will focus on the acid-catalyzed protocol for its operational simplicity.

Step 3: Fischer-Speier Esterification

The final step is the conversion of 1-methylcyclohexanecarboxylic acid to its methyl ester. The Fischer-Speier esterification is a reliable and widely used acid-catalyzed equilibrium reaction between a carboxylic acid and an alcohol.[18][21]

The mechanism involves several key reversible steps:[19][22][23]

- Protonation of the Carbonyl: The acid catalyst (e.g., H_2SO_4) protonates the carbonyl oxygen of the carboxylic acid, significantly increasing the electrophilicity of the carbonyl carbon.[20][22]

- Nucleophilic Attack: A molecule of the alcohol (methanol) acts as a nucleophile, attacking the activated carbonyl carbon to form a tetrahedral intermediate.[19]

- Proton Transfer: A proton is transferred from the oxonium ion to one of the hydroxyl groups, converting it into a good leaving group (water).[18]

- Elimination of Water: The tetrahedral intermediate collapses, eliminating a molecule of water and forming a protonated ester.[22]

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- Deprotonation: The catalyst is regenerated by the removal of a proton from the protonated ester, yielding the final ester product.

To drive this equilibrium reaction to completion and achieve a high yield, Le Châtelier's principle is applied. This is typically accomplished by using a large excess of the alcohol (methanol), which also serves as the solvent, or by removing the water as it is formed.[19][23]

Detailed Experimental Protocols

Safety Precautions: Always work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves. Trimethylsilyl cyanide and organometallic reagents are hazardous and must be handled with extreme care.

Protocol 1: Synthesis of 1-Methylcyclohexanecarbonitrile

Materials:

- Cyclohexanone
- Trimethylsilyl cyanide (TMSCN)
- Anhydrous zinc iodide (ZnI_2)
- Methyllithium (MeLi) or Methylmagnesium bromide (MeMgBr) in an appropriate solvent (e.g., ether or THF)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

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- Round-bottom flasks, magnetic stirrer, dropping funnel, condenser, nitrogen inlet

Procedure:

Part A: 1-(Trimethylsilyloxy)cyclohexanecarbonitrile

- Set up a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet.
- Under a nitrogen atmosphere, add cyclohexanone (1.0 eq) and anhydrous zinc iodide (0.05 eq) to the flask.
- Cool the mixture to 0 °C using an ice bath.
- Slowly add trimethylsilyl cyanide (1.1 eq) dropwise via the dropping funnel over 30 minutes, maintaining the temperature below 5 °C.
- After the addition is complete, allow the mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction by TLC or GC-MS until the cyclohexanone is consumed.
- The crude product is typically used directly in the next step without purification.

Part B: 1-Methylcyclohexanecarbonitrile

- Cool the crude reaction mixture from Part A to -78 °C using a dry ice/acetone bath.
- Slowly add methyllithium or methylmagnesium bromide (1.2 eq) dropwise, ensuring the internal temperature does not rise significantly.
- After the addition, allow the reaction to stir at -78 °C for 1 hour, then slowly warm to room temperature and stir for an additional 2 hours.
- Carefully quench the reaction by slowly adding saturated aqueous NH_4Cl solution at 0 °C.
- Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
- Wash the combined organic layers sequentially with saturated aqueous $NaHCO_3$ solution and brine.

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- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure 1-methylcyclohexanecarbonitrile.

Protocol 2: Hydrolysis to 1-Methylcyclohexanecarboxylic Acid

Materials:

- 1-Methylcyclohexanecarbonitrile
- Sulfuric acid (concentrated)
- Deionized water
- Diethyl ether
- 5 M Sodium hydroxide (NaOH) solution
- 6 M Hydrochloric acid (HCl)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- In a round-bottom flask, create a solution of 1 part concentrated H_2SO_4 to 1 part water by slowly adding the acid to the water with cooling. Caution: Exothermic reaction.
- Add 1-methylcyclohexanecarbonitrile (1.0 eq) to the aqueous acid solution.
- Heat the mixture to reflux (approx. 110-120 °C) with vigorous stirring for 4-6 hours. Monitor the reaction by TLC until the starting nitrile is consumed.
- Cool the reaction mixture to room temperature and pour it over ice.
- Extract the aqueous mixture with diethyl ether (3 x 50 mL).

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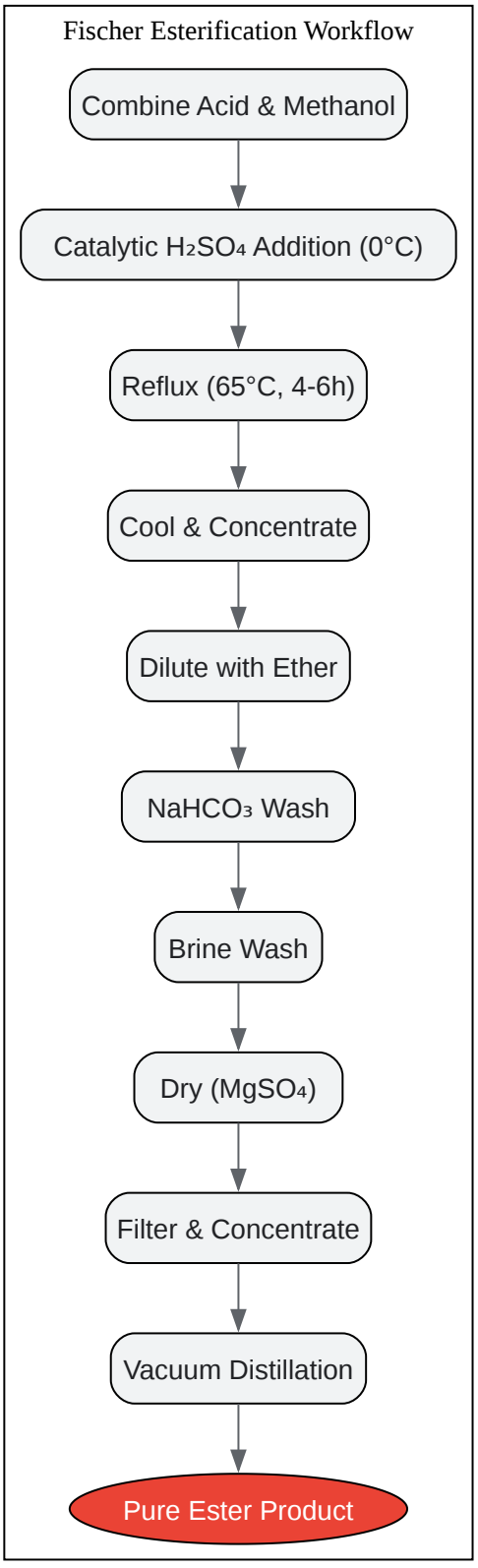
- Combine the organic extracts and then extract the desired carboxylic acid into the aqueous phase by washing with 5 M NaOH solution (3 x 30 mL).
- Cool the combined basic aqueous layers in an ice bath and carefully re-acidify with 6 M HCl until the pH is ~1-2, at which point the carboxylic acid will precipitate or form an oil.
- Extract the carboxylic acid back into diethyl ether (3 x 50 mL).
- Wash the combined organic layers with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield 1-methylcyclohexanecarboxylic acid, which may be a low-melting solid or an oil.

Protocol 3: Fischer-Speier Esterification

Materials:

- 1-Methylcyclohexanecarboxylic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Diethyl ether
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

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Caption: Detailed workflow for the Fischer esterification step.

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Procedure:

- Place 1-methylcyclohexanecarboxylic acid (1.0 eq) and a large excess of anhydrous methanol (10-20 eq) in a round-bottom flask equipped with a magnetic stir bar and a condenser.
- Cool the mixture in an ice bath and slowly add concentrated sulfuric acid (0.1-0.2 eq) dropwise with stirring.
- Remove the ice bath and heat the reaction mixture to reflux (approx. 65 °C) for 4-6 hours. Monitor the reaction by TLC or GC-MS.
- After the reaction is complete, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
- Dissolve the residue in diethyl ether (50 mL) and transfer to a separatory funnel.
- Carefully wash the organic layer with saturated aqueous $NaHCO_3$ solution until effervescence ceases. This neutralizes the remaining acid catalyst.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain the pure methyl **1-methylcyclohexane-1-carboxylate**.[26]

Data Summary and Characterization

Proper characterization of the intermediates and the final product is essential to confirm their identity and purity.

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Property	Cyclohexanone	1-Methylcyclohexanecarbonitrile	1-Methylcyclohexanecarboxylic Acid	Methyl 1-Methylcyclohexane-1-carboxylate
Molecular Formula	$C_6H_{10}O$	$C_8H_{13}N$	$C_8H_{14}O_2$	$C_9H_{16}O_2$
Molecular Weight	98.14 g/mol	123.21 g/mol	142.20 g/mol	156.22 g/mol [25]
Appearance	Colorless oil	Colorless oil	White solid or colorless oil	Colorless liquid
Boiling Point (°C)	155-156	~185-187	~235-237	~188-190
CAS Number	108-94-1	62718-34-7[10]	1123-25-7	25035-80-5
Typical Yield	N/A	75-85%	80-90%	85-95%

Note: Spectroscopic data (^{1}H NMR, ^{13}C NMR, IR) should be acquired for each compound and compared with literature values to confirm structure and purity.

Troubleshooting Guide

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Step	Issue	Potential Cause(s)	Recommended Solution(s)
1	Low or no conversion of cyclohexanone	Inactive catalyst; moisture in the reaction.	Use freshly opened or purified ZnI_2. Ensure all glassware is flame-dried and the reaction is run under a dry, inert atmosphere.
1	Complex mixture of byproducts	Reaction temperature too high during Grignard addition; side reactions.	Maintain strict temperature control during the addition of the organometallic reagent. Ensure slow, dropwise addition.
2	Incomplete hydrolysis of nitrile	Insufficient reaction time or temperature; acid concentration too low.	Extend the reflux time and monitor by TLC. Ensure the acid concentration is adequate.
2	Low recovery of carboxylic acid	Incomplete extraction; incomplete precipitation during acidification.	Perform additional extractions. Ensure the aqueous layer is sufficiently acidified (check with pH paper) before the final extraction.
3	Incomplete esterification	Insufficient catalyst or reflux time; presence of water.	Add a bit more acid catalyst. Increase reflux time. Use anhydrous methanol and ensure the starting carboxylic acid is dry.

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3	Product hydrolysis during workup	Premature contact with water before acid neutralization.	Ensure the reaction mixture is worked up promptly. Neutralize the acid catalyst thoroughly with $NaHCO_3$ solution.

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